

# Personal protective equipment for handling Phorate sulfone

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## Compound of Interest

Compound Name: **Phorate sulfone**

Cat. No.: **B129980**

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## Essential Safety and Handling Guide for Phorate Sulfone

This document provides crucial safety protocols and logistical information for the handling and disposal of **Phorate sulfone**, a highly toxic organophosphorus compound. The following procedures are designed for implementation by laboratory professionals to minimize exposure risk and ensure a safe operational environment.

## Hazard Identification and Data

**Phorate sulfone** is a metabolite of the insecticide Phorate and is recognized for its high acute toxicity.<sup>[1][2][3][4][5]</sup> It functions as a cholinesterase inhibitor, and exposure can lead to severe health effects, similar to other organophosphate compounds.<sup>[2][6]</sup> The primary routes of exposure are ingestion, inhalation, and dermal contact.<sup>[7]</sup> According to the Globally Harmonized System (GHS), **Phorate sulfone** is classified as "Fatal if swallowed" (Acute Toxicity, Oral, Category 1).<sup>[1]</sup>

### Quantitative Data Summary

The following table summarizes key physical, chemical, and toxicological data for **Phorate sulfone**. Exposure limits provided are for the parent compound, Phorate, and should be considered as a minimum guideline for **Phorate sulfone** in the absence of specific limits.

Property	Value	Source
Chemical Formula	<chem>C7H17O4PS3</chem>	<a href="#">[1]</a> <a href="#">[3]</a>
Molecular Weight	292.38 g/mol	<a href="#">[1]</a>
CAS Number	2588-04-7	<a href="#">[1]</a> <a href="#">[3]</a>
Appearance	Not specified; often handled in solution	<a href="#">[8]</a> <a href="#">[9]</a> <a href="#">[10]</a>
Boiling Point	150 °C (at 0.1 Torr)	<a href="#">[2]</a>
Density	~1.306 g/cm <sup>3</sup> (Predicted)	<a href="#">[2]</a>
GHS Classification	Acute Toxicity 1 (Oral)	<a href="#">[1]</a>
Signal Word	Danger	<a href="#">[1]</a>
Hazard Statement	H300: Fatal if swallowed	<a href="#">[1]</a>
Phorate NIOSH REL	TWA 0.05 mg/m <sup>3</sup> (10-hr), STEL 0.2 mg/m <sup>3</sup> (15-min)	<a href="#">[11]</a>
Phorate ACGIH TLV	TWA 0.05 mg/m <sup>3</sup> (8-hr), STEL 0.2 mg/m <sup>3</sup>	<a href="#">[11]</a>

Note: TWA = Time-Weighted Average; STEL = Short-Term Exposure Limit. Exposure limits are for the parent compound Phorate and should be applied with caution.

## Personal Protective Equipment (PPE)

A multi-layered approach to PPE is mandatory to prevent any contact with **Phorate sulfone**. The following equipment must be worn at all times when handling the substance.

- Hand Protection: Double-gloving is required. Wear two pairs of chemical-resistant nitrile gloves.[\[11\]](#) Ensure the outer glove has a minimum thickness of 8 mil. Sleeves of the lab coat or coverall should be worn over the inner glove but under the outer glove.[\[12\]](#)
- Body Protection: A chemical-resistant lab coat is the minimum requirement. For procedures with a higher risk of splashing or aerosol generation, Tychem® coveralls or an equivalent

chemical-protective suit should be used.[11][13] A chemical-resistant apron should be worn when mixing, loading, or cleaning.[12]

- Eye and Face Protection: Chemical splash goggles and a full-face shield are mandatory to protect against splashes and vapors.[12][14] Standard safety glasses are insufficient.
- Respiratory Protection: All work with **Phorate sulfone** (solid or in solution) must be conducted inside a certified chemical fume hood to prevent inhalation exposure.[15] If there is a risk of exposure exceeding the occupational exposure limits for Phorate (0.05 mg/m<sup>3</sup>), a NIOSH-approved supplied-air respirator with a full facepiece, operated in a pressure-demand or other positive-pressure mode, is required.[11][16]
- Foot Protection: Chemical-resistant footwear plus socks are required.[12] Pant legs should be worn outside of boots to prevent chemicals from entering.[14]

## Operational and Disposal Plan

A systematic approach to handling and disposal is critical. The following step-by-step protocol outlines the required procedures from preparation to final waste disposal.

### Experimental Protocol: Safe Handling of **Phorate Sulfone**

- Preparation and Pre-Handling:
  - Consult the Safety Data Sheet (SDS) for **Phorate sulfone** before beginning any work.[8][17]
  - Ensure a chemical fume hood is certified and functioning correctly.
  - Designate a specific area within the fume hood for **Phorate sulfone** work to contain potential contamination.
  - Prepare all necessary materials (glassware, reagents, waste containers) and place them in the fume hood before introducing the chemical.
  - Ensure an emergency eyewash station and safety shower are accessible and unobstructed.

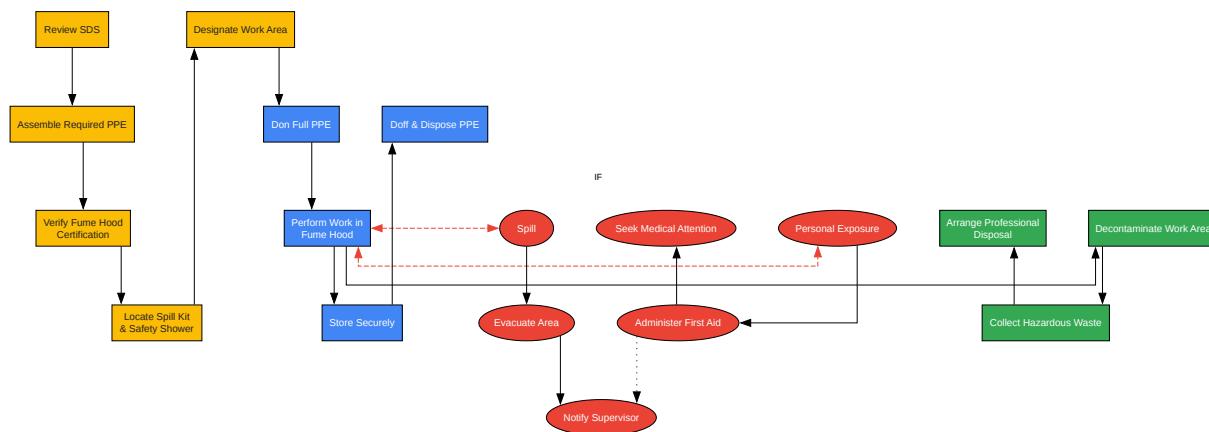
- Verify that a spill kit appropriate for highly toxic chemicals is readily available.
- Handling Procedure:
  - Don all required PPE as specified in Section 2.
  - Conduct all manipulations of **Phorate sulfone**, including weighing, dilution, and transfers, exclusively within the designated area of the chemical fume hood.
  - Use disposable equipment (e.g., pipette tips, weighing papers) whenever possible to minimize cleaning requirements.
  - If handling a solution, be aware of the solvent's hazards (e.g., flammability of acetonitrile or hexane).[8][9][10] Keep away from heat, sparks, and open flames.[8][9][17]
  - Keep containers of **Phorate sulfone** tightly closed when not in use.[8][17]
- Storage:
  - Store **Phorate sulfone** in a cool, dry, and well-ventilated area, away from incompatible materials.[8]
  - The storage location should be a designated, locked cabinet clearly labeled with "Highly Toxic" and the skull and crossbones pictogram.
  - Ensure secondary containment is used for all stored containers.
- Emergency Procedures:
  - Skin Contact: Immediately remove all contaminated clothing.[17] Rinse the affected skin area with copious amounts of water for at least 15 minutes, then wash with soap and water. Seek immediate medical attention.
  - Eye Contact: Immediately flush eyes with water for at least 15 minutes, holding eyelids open.[17] Remove contact lenses if present and easy to do. Seek immediate medical attention.

- Inhalation: Move the individual to fresh air immediately.[17] If breathing has stopped, begin rescue breathing (using universal precautions). Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting.[17] Immediately call a poison control center or physician.[17]
- Spill: Evacuate the immediate area. Alert laboratory personnel and safety officers. Do not attempt to clean up a spill unless you are trained and equipped to do so. Use a spill kit containing absorbent material and follow established institutional procedures for hazardous chemical cleanup.

- Disposal Plan:
  - All waste contaminated with **Phorate sulfone** (e.g., gloves, pipette tips, empty containers, absorbent material) is considered hazardous waste.
  - Do not dispose of any **Phorate sulfone** waste down the drain or in regular trash.[9]
  - Collect all solid and liquid waste in clearly labeled, sealed, and chemical-resistant hazardous waste containers.
  - Empty containers must be triple-rinsed with a suitable solvent; the rinsate must be collected as hazardous waste.
  - Arrange for disposal through your institution's licensed hazardous waste management provider. Incineration is often the required method for organophosphate pesticides.[15][18]

## Workflow Visualization

The following diagram illustrates the logical workflow for the safe handling of **Phorate sulfone**, from initial planning through to emergency response and disposal.

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Caption: Workflow for safe handling of **Phorate sulfone**.

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## References

- 1. Phorate sulfone | C7H17O4PS3 | CID 17425 - PubChem [[pubchem.ncbi.nlm.nih.gov](http://pubchem.ncbi.nlm.nih.gov)]
- 2. PHORATE SULFONE CAS#: 2588-04-7 [[m.chemicalbook.com](http://m.chemicalbook.com)]
- 3. Buy Phorate sulfone | 2588-04-7 [[smolecule.com](http://smolecule.com)]
- 4. PHORATE SULFONE | 2588-04-7 [[chemicalbook.com](http://chemicalbook.com)]
- 5. [clearsynth.com](http://clearsynth.com) [[clearsynth.com](http://clearsynth.com)]
- 6. EXTOXNET PIP - PHORATE [[extoxnet.orst.edu](http://extoxnet.orst.edu)]
- 7. Pesticide use and personal protective equipment [[health.vic.gov.au](http://health.vic.gov.au)]
- 8. [agilent.com](http://agilent.com) [[agilent.com](http://agilent.com)]
- 9. [hpc-standards.com](http://hpc-standards.com) [[hpc-standards.com](http://hpc-standards.com)]
- 10. [accustandard.com](http://accustandard.com) [[accustandard.com](http://accustandard.com)]
- 11. [nj.gov](http://nj.gov) [[nj.gov](http://nj.gov)]
- 12. [growingproduce.com](http://growingproduce.com) [[growingproduce.com](http://growingproduce.com)]
- 13. The Best Personal Protective Equipment For Pesticides | Professional DIY Pest Control Equipment [[solutionsstores.com](http://solutionsstores.com)]
- 14. MSU Extension | Montana State University [[apps.msuextension.org](http://apps.msuextension.org)]
- 15. [assets.greenbook.net](http://assets.greenbook.net) [[assets.greenbook.net](http://assets.greenbook.net)]
- 16. [extension.missouri.edu](http://extension.missouri.edu) [[extension.missouri.edu](http://extension.missouri.edu)]
- 17. [cdn.chemservice.com](http://cdn.chemservice.com) [[cdn.chemservice.com](http://cdn.chemservice.com)]
- 18. Document Display (PUR) | NSCEP | US EPA [[nepis.epa.gov](http://nepis.epa.gov)]
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